

Technical Support Center: Safe Handling of 3-Butenoic Acid

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Compound of Interest

Compound Name: 3-Butenoic acid

Cat. No.: B051336

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This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for researchers, scientists, and drug development professionals working with **3-Butenoic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Butenoic acid**?

A1: **3-Butenoic acid** is a corrosive substance that poses several significant hazards. It is known to cause severe skin burns and serious eye damage.^[1]^[2] It is also harmful if swallowed and may cause respiratory irritation.^[2] The GHS classification identifies it as a Category 1 skin corrosion/irritation hazard and a Category 1 serious eye damage/eye irritation hazard.^[2]

Q2: What are the physical and chemical properties of **3-Butenoic acid**?

A2: Key properties of **3-Butenoic acid** are summarized in the table below.

Property	Value
Molecular Formula	C4H6O2[1]
Molecular Weight	86.09 g/mol
Appearance	Clear light yellow liquid
Boiling Point	163°C
Melting Point	-39°C
Density	1.013 g/mL at 25°C
Flash Point	65.6°C (150°F)
Solubility	Fully miscible in water

Q3: What personal protective equipment (PPE) is required when handling **3-Butenoic acid**?

A3: When handling **3-Butenoic acid**, it is crucial to use appropriate personal protective equipment to prevent exposure. This includes:

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile or neoprene) and clothing to prevent skin contact. A lab coat or chemical-resistant apron is also recommended.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.

Q4: How should **3-Butenoic acid** be stored?

A4: **3-Butenoic acid** should be stored in a tightly closed container in a dry, cool, and well-ventilated area. It should be kept away from heat, sparks, and open flames. For long-term storage, refrigeration (2-8°C) and protection from direct sunlight are recommended. It is also

important to store it in a designated corrosives area, away from incompatible materials such as bases and reducing agents.

Q5: What materials are incompatible with **3-Butenoic acid**?

A5: **3-Butenoic acid** is incompatible with strong bases and reducing agents. Contact with these materials should be avoided to prevent hazardous reactions.

Troubleshooting Guides

Issue 1: Accidental Skin or Eye Contact

Problem: A researcher has accidentally splashed a small amount of **3-Butenoic acid** onto their skin or into their eyes.

Solution Protocol:

- Immediate Action: The affected individual should immediately proceed to the nearest emergency eyewash station or safety shower.
- Eye Contact: If in the eyes, immediately flush with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.
- Skin Contact: If on the skin, immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- Reporting: Report the incident to the laboratory supervisor and follow institutional protocols for injury reporting.

Issue 2: Small Spill in the Laboratory

Problem: A small amount of **3-Butenoic acid** (less than 100 mL) has been spilled on a lab bench.

Solution Protocol:

- **Alert and Evacuate:** Alert personnel in the immediate area of the spill. If necessary, evacuate the immediate vicinity.
- **Personal Protective Equipment:** Before cleaning, ensure you are wearing the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Containment:** Prevent the spill from spreading by creating a dike around it with an inert absorbent material like sand, vermiculite, or a commercial acid neutralizer.
- **Neutralization:** For an acid spill, slowly and carefully apply a neutralizing agent such as sodium bicarbonate or soda ash from the outside of the spill towards the center.
- **Absorption:** Once the reaction has ceased, absorb the residue with an inert material.
- **Cleanup and Disposal:** Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal. Do not dispose of it in the regular trash. Clean the spill area with soap and water.
- **Restock:** Replenish any used materials in the spill kit.

Issue 3: Ingestion of **3-Butenoic Acid**

Problem: A researcher has accidentally ingested a small amount of **3-Butenoic acid**.

Solution Protocol:

- **Immediate Action:** Do NOT induce vomiting.
- **Rinse Mouth:** If the person is conscious and alert, have them rinse their mouth thoroughly with water. They may drink a small amount of water or milk if possible.
- **Seek Medical Attention:** Seek immediate medical attention. Provide the medical personnel with the Safety Data Sheet (SDS) for **3-Butenoic acid**.
- **Reporting:** Report the incident to the laboratory supervisor and follow all institutional reporting procedures.

Experimental Protocols

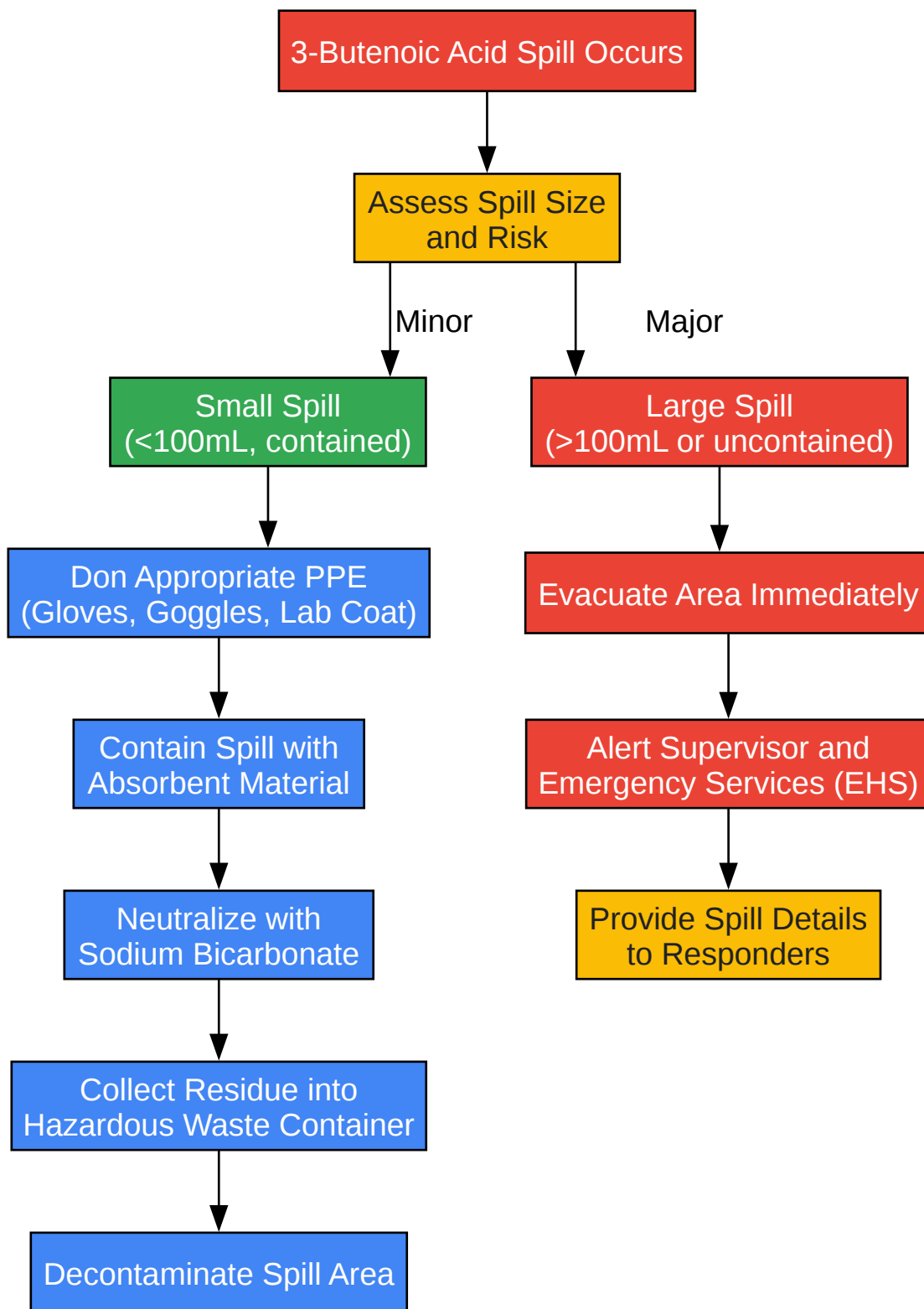
Protocol 1: Safe Handling and Dispensing of **3-Butenoic Acid**

- **Preparation:** Before handling, ensure that a chemical fume hood is operational and that an emergency eyewash station and safety shower are accessible. Confirm that all necessary PPE is available and in good condition.
- **Personal Protective Equipment:** Don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Dispensing:** Conduct all dispensing of **3-Butenoic acid** inside a certified chemical fume hood to minimize inhalation exposure.
- **Container Handling:** Ensure that the container of **3-Butenoic acid** is securely closed when not in use. When transferring the liquid, do so carefully to avoid splashing.
- **Waste Disposal:** Dispose of any waste materials, including contaminated consumables, in a designated and properly labeled hazardous waste container.
- **Post-Handling:** After handling, wash hands thoroughly with soap and water.

Protocol 2: Emergency Response for a Large Spill

- **Evacuation:** In the event of a large spill, immediately evacuate the laboratory and alert others in the vicinity.
- **Isolate the Area:** Close the doors to the laboratory to contain any vapors.
- **Emergency Contact:** Contact your institution's Environmental Health and Safety (EHS) department or emergency response team. Provide them with details of the spill, including the chemical identity and approximate volume.
- **First Aid:** If anyone has been exposed to the chemical, provide immediate first aid as described in the troubleshooting guide and seek medical attention.
- **Do Not Re-enter:** Do not re-enter the laboratory until it has been cleared by the emergency response team.

Visualizations



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Caption: Emergency response workflow for a **3-Butenoic acid** spill.

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References

- 1. 3-Butenoic acid | C₄H₆O₂ | CID 32743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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